

# Rochelle Salt Crystallization Technical Support Center

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Rochelle salt

Cat. No.: B15598908

[Get Quote](#)

Welcome to the technical support center for **Rochelle salt** (Sodium Potassium Tartrate Tetrahydrate) crystal growth. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot common issues encountered during the crystallization process.

## Troubleshooting Guide

This guide addresses specific problems you may encounter during your experiments in a question-and-answer format.

Question: Why are my **Rochelle salt** crystals not forming?

Answer:

The most common reason for the failure of crystal formation is an unsaturated solution.<sup>[1]</sup><sup>[2]</sup> To ensure your solution is saturated, stir **Rochelle salt** into boiling water until a small amount of undissolved material remains at the bottom.<sup>[1]</sup> If crystals still do not appear after a few days, you can try refrigerating the solution, as **Rochelle salt** is more soluble at higher temperatures, or increasing the evaporation rate by using a fan.<sup>[1]</sup> Another common mistake is not dissolving the salt at a high enough temperature to create a supersaturated solution upon cooling.<sup>[2]</sup>

Question: Why did a non-crystalline solid or fine, needle-like crystals form instead of large, prismatic crystals?

Answer:

The formation of a non-crystalline solid or fine, needle-like crystals is often a result of excessive supersaturation and rapid crystallization.[3][4] To avoid this, it is crucial to cool the solution slowly.[1][5] Introducing a seed crystal can also encourage the growth of larger, well-defined crystals.[3] Ensure the seed crystal itself is a prismatic **Rochelle salt** crystal, not a needle-like one, as the initial crystal's habit can influence subsequent crystal growth.[3]

Question: My solution is cloudy or has a yellowish tinge. How can I fix this?

Answer:

A cloudy or colored solution indicates the presence of impurities.[5][6] If you are synthesizing **Rochelle salt** from cream of tartar and washing soda, the cream of tartar may contain anti-caking agents that can act as unwanted nucleation sites.[3] It is recommended to recrystallize the cream of tartar first to purify it.[6] If your solution is already prepared, you can try to purify it by filtering it through activated charcoal to remove colored impurities.[5]

Question: My seed crystal is dissolving when I place it in the new solution. What's wrong?

Answer:

If your seed crystal dissolves, the new solution is not saturated.[1][7] Before introducing your seed crystal, test the solution by adding a small, unwanted crystal. If it dissolves, you need to either add more **Rochelle salt** or allow more water to evaporate to reach saturation.[1]

## Frequently Asked Questions (FAQs)

Q1: What is the optimal temperature for growing **Rochelle salt** crystals?

A1: **Rochelle salt** crystals are sensitive to heat and will decompose above 55°C (131°F).[1][8] For growing large single crystals, slow cooling from a heated, saturated solution to room temperature is recommended.[1][5] The solubility of **Rochelle salt** increases significantly with temperature, so starting with a solution heated to around 70-75°C can create a good supersaturated solution upon cooling.[2][7]

Q2: How can I grow a large, single **Rochelle salt** crystal?

A2: To grow a large single crystal, you will need a seed crystal.[1] Prepare a saturated **Rochelle salt** solution and allow it to cool and evaporate undisturbed to form small initial crystals.[1] Select a well-formed small crystal as your seed. Tie it with a thin nylon fishing line and suspend it in a fresh, saturated solution, ensuring it does not touch the sides or bottom of the container.[1] The seed crystal will then grow larger as the solution evaporates.[6]

Q3: What are the ideal storage conditions for **Rochelle salt** crystals?

A3: **Rochelle salt** crystals are efflorescent, meaning they can lose water to the atmosphere and develop a white, dehydrated crust.[9] They are also deliquescent in high humidity, absorbing moisture from the air and potentially liquefying.[4] Therefore, it is crucial to store them in a well-sealed, airtight container in a dry place to protect them from both low and high humidity.[10]

Q4: Can I use tap water to prepare my **Rochelle salt** solution?

A4: It is highly recommended to use distilled water.[6] Tap water contains minerals and other impurities that can interfere with the crystallization process, leading to smaller, poorly formed, or impure crystals.

## Quantitative Data Summary

| Parameter                   | Value          | Source(s) |
|-----------------------------|----------------|-----------|
| Melting Point               | 70-80 °C       | [10]      |
| Decomposition Temperature   | 55 °C (131 °F) | [1][8]    |
| Solubility in Water (0 °C)  | 26 g / 100 mL  | [10]      |
| Solubility in Water (20 °C) | 63 g / 100 mL  | [2]       |
| Solubility in Water (26 °C) | 66 g / 100 mL  | [10]      |
| pH of 5% solution at 25 °C  | 7.0 - 8.0      | [10]      |

## Experimental Protocols

## Protocol 1: Preparation of Rochelle Salt from Cream of Tartar and Sodium Carbonate

This protocol outlines the synthesis of **Rochelle salt** for crystallization experiments.

### Materials:

- Cream of tartar (Potassium Bitartrate)
- Washing soda (Sodium Carbonate) or Baking soda (Sodium Bicarbonate) to be converted
- Distilled water
- Heat-resistant beaker or saucepan
- Stirring rod
- Filter paper and funnel
- Heating plate or stove

### Procedure:

- If using baking soda, convert it to sodium carbonate: Spread baking soda on a baking sheet and heat it in an oven at a minimum of 135°C (275°F) for about an hour to drive off water and carbon dioxide.[\[10\]](#)[\[11\]](#)
- Prepare the cream of tartar solution: Heat about 100 mL of distilled water to boiling and stir in approximately 80 grams of cream of tartar until no more will dissolve.[\[12\]](#)
- React with sodium carbonate: Slowly add small amounts of sodium carbonate to the hot cream of tartar solution. The solution will fizz as carbon dioxide is released.[\[1\]](#)[\[13\]](#)
- Continue adding sodium carbonate: Keep adding sodium carbonate until the fizzing stops, which indicates the reaction is complete.[\[1\]](#)[\[13\]](#)
- Filter the solution: While the solution is still hot, filter it through filter paper to remove any undissolved impurities.[\[1\]](#)[\[14\]](#)

- Crystallize the **Rochelle salt**: Allow the filtered solution to cool slowly and undisturbed. **Rochelle salt** crystals will form as the solution cools and evaporates.[1]

## Protocol 2: Growing a Single Rochelle Salt Crystal

This protocol describes the process of growing a large, single crystal from a seed crystal.

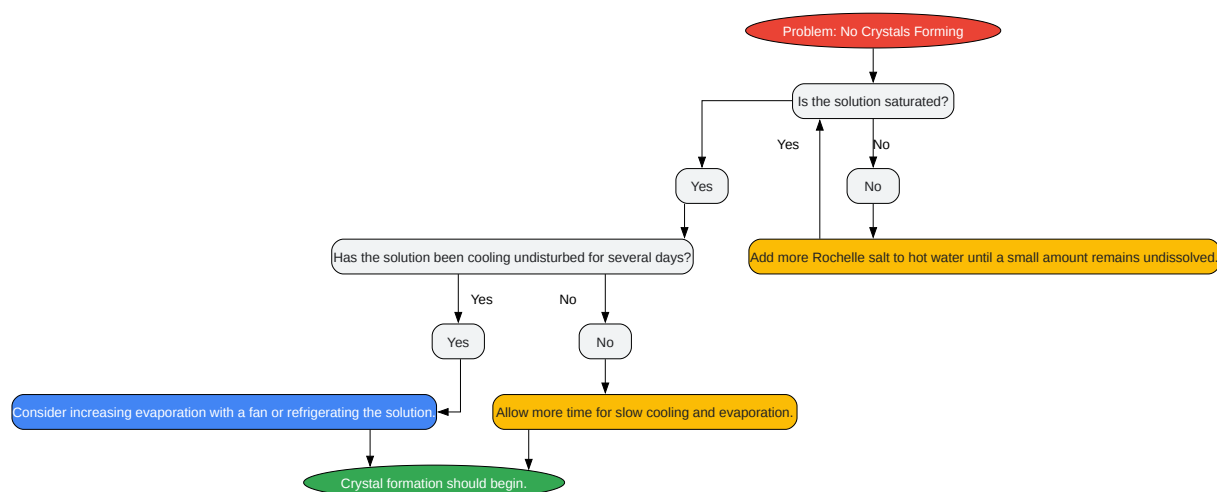
Materials:

- Saturated **Rochelle salt** solution
- A small, well-formed **Rochelle salt** crystal (seed crystal)
- Nylon fishing line
- A clean container (beaker or jar)
- A support for suspending the crystal (e.g., a pencil)

Procedure:

- Prepare a saturated solution: Follow Protocol 1 or dissolve commercially available **Rochelle salt** in hot distilled water until saturation is reached. Allow it to cool to room temperature.
- Select and prepare a seed crystal: Choose a small, clear, and well-formed crystal from a previous crystallization. Carefully tie a length of nylon fishing line around it.[1]
- Suspend the seed crystal: Pour the saturated **Rochelle salt** solution into a clean container. Suspend the seed crystal in the solution from a support, ensuring it is fully submerged and not touching the sides or bottom of the container.[1][6]
- Allow the crystal to grow: Cover the container to prevent dust from entering, but do not seal it completely to allow for slow evaporation. Place it in a location with a stable temperature where it will not be disturbed.[1]
- Replenish the solution (optional): For growing a very large crystal, you may need to add more saturated **Rochelle salt** solution over time. Always ensure the new solution is saturated to avoid dissolving the seed crystal.[1]

## Visualizations



[Click to download full resolution via product page](#)

Caption: Troubleshooting guide for when **Rochelle salt** crystals fail to form.



[Click to download full resolution via product page](#)

Caption: Troubleshooting guide for undesirable **Rochelle salt** crystal forms.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. sciencenotes.org [sciencenotes.org]
- 2. sciencebuddies.org [sciencebuddies.org]
- 3. Reddit - The heart of the internet [reddit.com]
- 4. Rochelle Salt [dmishin.github.io]
- 5. Sciencemadness Discussion Board - Troubles crystallizing my homemade Rochelle salt - Powered by XMB 1.9.11 [sciencemadness.org]
- 6. isis.stfc.ac.uk [isis.stfc.ac.uk]
- 7. hackteria.org [hackteria.org]
- 8. Rochelle salt | Crystal Structure, Sodium Potassium & Hydrogen | Britannica [britannica.com]
- 9. Rochelle salt – a structural reinvestigation with improved tools. I. The high-temperature paraelectric phase at 308 K - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Rochelle Salt: Properties, Structure & Uses in Chemistry [vedantu.com]
- 11. byjus.com [byjus.com]
- 12. How to Make Easy, DIY Rochelle Salt [thoughtco.com]
- 13. Preparation of Rochelle Salt (Potassium Sodium Tartrate) [erowid.org]
- 14. learning-center.homesciencetools.com [learning-center.homesciencetools.com]
- To cite this document: BenchChem. [Rochelle Salt Crystallization Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15598908#common-problems-in-growing-rochelle-salt-crystals]

---

**Disclaimer & Data Validity:**



The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)